

Application Notes: Usp28-IN-4 for Inducing Apoptosis in Cancer Cells

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Compound of Interest

Compound Name: *Usp28-IN-4*

Cat. No.: *B12399517*

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Introduction

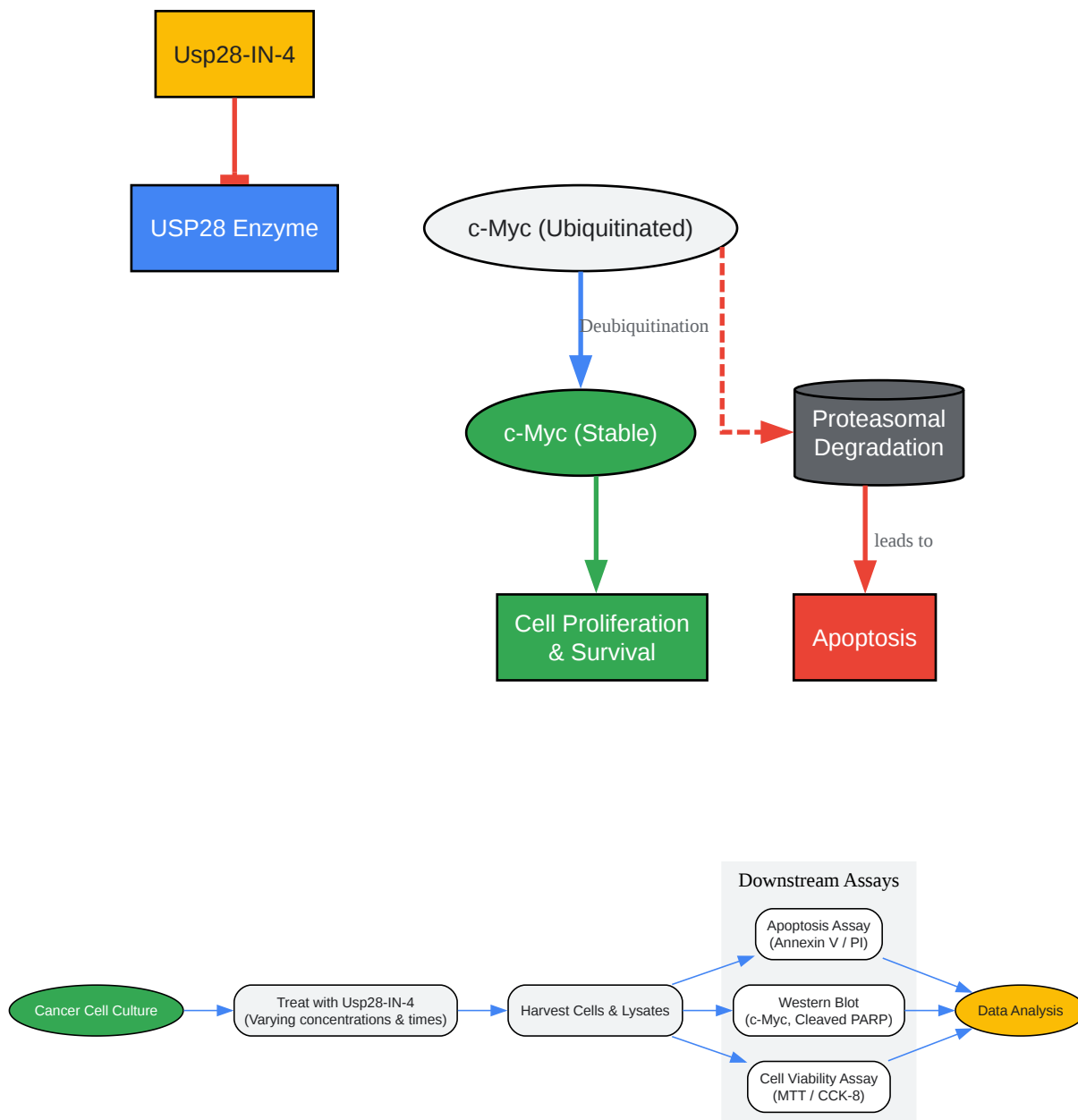
Ubiquitin-Specific Protease 28 (USP28) is a deubiquitinating enzyme (DUB) that has emerged as a significant player in oncogenic processes.[1] USP28 functions by removing ubiquitin chains from specific protein substrates, thereby rescuing them from proteasomal degradation. [1] In many cancers, including colorectal, breast, and non-small cell lung cancer, USP28 is overexpressed and contributes to tumorigenesis by stabilizing key oncoproteins.[1][2] One of its most critical substrates is the transcription factor c-Myc, a potent driver of cell proliferation and growth.[1][2] By preventing c-Myc degradation, USP28 ensures the continuous activation of pathways that promote tumor development.[1]

Targeting such "undruggable" transcription factors by modulating their stability is a promising therapeutic strategy.[2] **Usp28-IN-4** is a potent and selective small-molecule inhibitor of USP28. [3] By inhibiting the deubiquitinating activity of USP28, **Usp28-IN-4** promotes the degradation of oncoproteins like c-Myc, leading to cell cycle arrest, inhibition of proliferation, and induction of apoptosis in cancer cells.[3] These application notes provide a summary of **Usp28-IN-4**'s mechanism, quantitative effects, and detailed protocols for its use in cancer research.

Mechanism of Action

Usp28-IN-4 exerts its anti-cancer effects by directly inhibiting the catalytic activity of the USP28 enzyme. This inhibition sets off a cascade of events within the cancer cell, culminating in apoptosis:

- Inhibition of USP28: **Usp28-IN-4** binds to USP28, blocking its ability to remove ubiquitin from its target proteins.[1][3]
- Increased Substrate Ubiquitination: With USP28 inhibited, oncoproteins such as c-Myc, c-JUN, and Δ Np63 are no longer protected from the ubiquitin-proteasome system.[3][4] They become polyubiquitinated, marking them for destruction.
- Proteasomal Degradation: The ubiquitinated oncoproteins are recognized and degraded by the 26S proteasome.[3]
- Downregulation of Onco-Proteins: The degradation of c-Myc and other key proteins disrupts the signaling pathways responsible for cancer cell growth and survival.[3][4]
- Induction of Apoptosis: The loss of these critical survival signals triggers the intrinsic apoptotic pathway. This is often characterized by the activation of caspase cascades, including the cleavage of Caspase-3 and Poly (ADP-ribose) polymerase (PARP), which are hallmark indicators of apoptosis.[5]



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References

- 1. What are USP28 inhibitors and how do they work? [synapse.patsnap.com]
- 2. USP28: Oncogene or Tumor Suppressor? A Unifying Paradigm for Squamous Cell Carcinoma [mdpi.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. USP28 deletion and small-molecule inhibition destabilizes c-MYC and elicits regression of squamous cell lung carcinoma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
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